

# Personal protective equipment for handling GSK-114

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: GSK-114

Cat. No.: B15612316

[Get Quote](#)

## Essential Safety and Handling Guide for GSK-114

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **GSK-114**, a selective TNNI3K inhibitor. The following procedural guidance is intended to supplement, not replace, a comprehensive Safety Data Sheet (SDS) which should be obtained from your supplier. While a specific SDS for **GSK-114** (CAS No. 1301761-96-5) was not publicly accessible at the time of this writing, the recommendations herein are based on general best practices for handling potent, powdered small molecule kinase inhibitors in a laboratory setting.

## Immediate Safety and Handling Precautions

**GSK-114** is a potent bioactive compound. Assume it is hazardous upon inhalation, ingestion, and skin contact until proven otherwise. Handle with appropriate caution in a controlled laboratory environment.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **GSK-114** to minimize exposure.

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes or airborne particles.
Hand Protection	Nitrile or other chemically resistant gloves	Prevents skin contact. Double-gloving is recommended.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a certified chemical fume hood	Prevents inhalation of the powdered compound.

## Engineering Controls

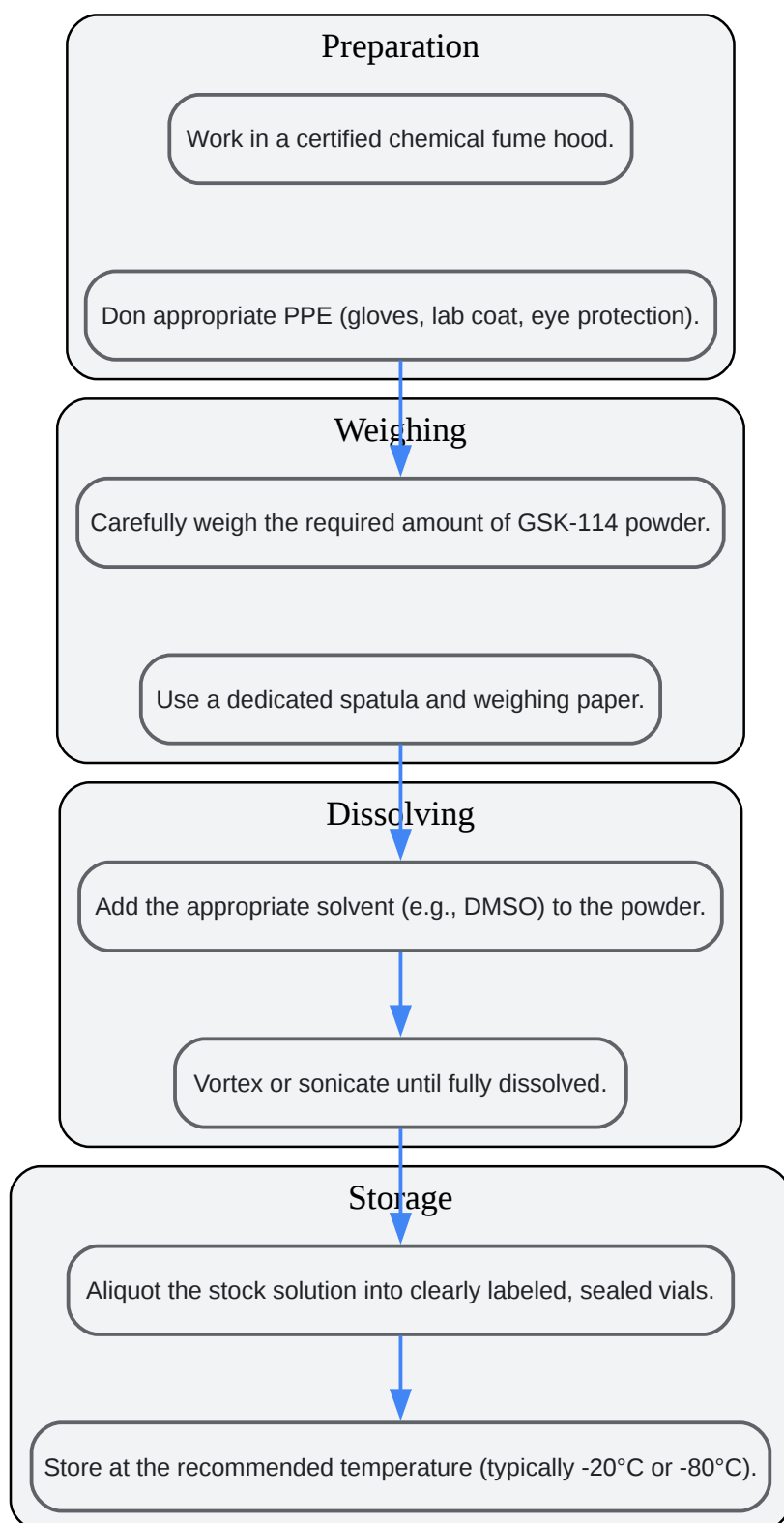
Control	Specification	Purpose
Ventilation	Always handle GSK-114 powder in a certified chemical fume hood.	To minimize inhalation exposure.
Safety Equipment	An eyewash station and safety shower should be readily accessible.	For immediate decontamination in case of accidental exposure.

## Operational Plans: Step-by-Step Guidance

### Preparation and Handling of Stock Solutions

Extreme care should be taken when handling the powdered form of **GSK-114** due to the risk of inhalation.

Experimental Workflow for Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **GSK-114** stock solutions.

## Spillage and Accidental Exposure

In the event of a spill or exposure, follow these procedures immediately.

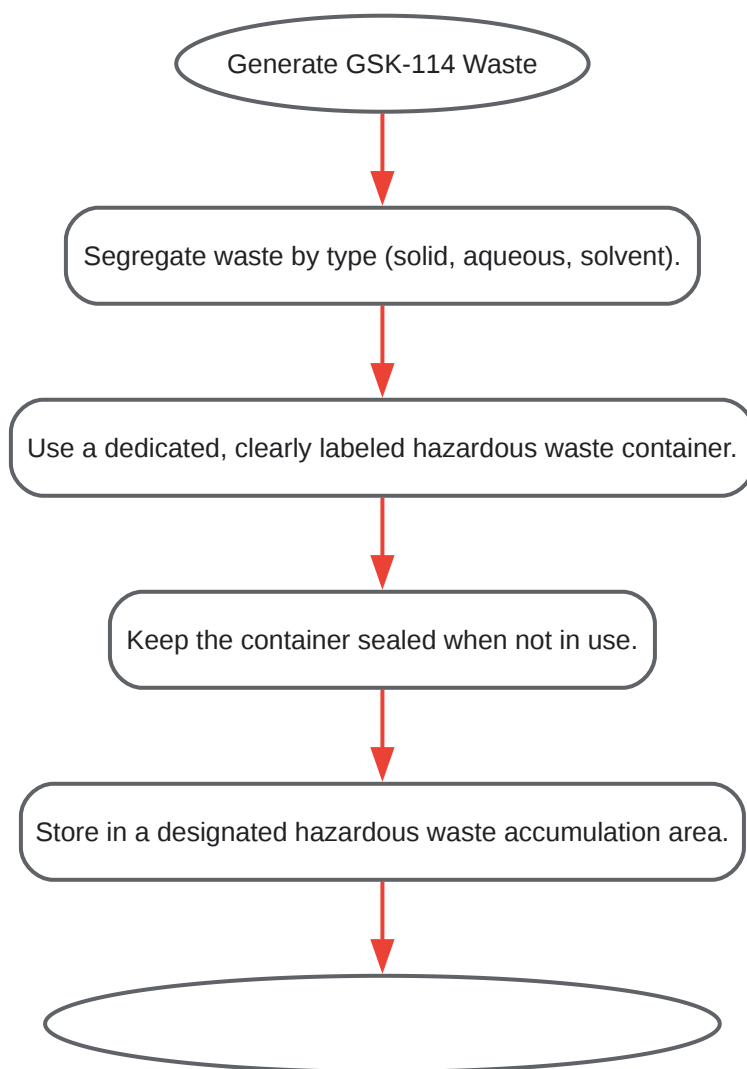
Incident	Action
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the exposed individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Seek immediate medical attention.
Small Spill (Powder)	Gently cover the spill with absorbent paper towels. Moisten the towels with a suitable solvent (e.g., ethanol) to prevent raising dust. Carefully wipe up the material and place it in a sealed container for disposal.
Large Spill	Evacuate the area and prevent entry. Contact your institution's Environmental Health and Safety (EHS) department.

## Disposal Plan

All waste containing **GSK-114** must be treated as hazardous waste.

Waste Type	Disposal Procedure
Unused GSK-114 Powder	Collect in a clearly labeled, sealed container. Dispose of as hazardous chemical waste according to institutional and local regulations.
Contaminated Labware (e.g., pipette tips, vials)	Collect in a designated, sealed hazardous waste container. Dispose of as hazardous chemical waste.
Aqueous Waste Solutions	Collect in a labeled, sealed container for hazardous waste. Do not pour down the drain.
Solvent Waste (e.g., DMSO solutions)	Collect in a labeled, sealed container for flammable/solvent hazardous waste.

#### Logical Flow for Waste Disposal



[Click to download full resolution via product page](#)

Caption: Procedural flow for the safe disposal of **GSK-114** waste.

- To cite this document: BenchChem. [Personal protective equipment for handling GSK-114]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612316#personal-protective-equipment-for-handling-gsk-114\]](https://www.benchchem.com/product/b15612316#personal-protective-equipment-for-handling-gsk-114)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)